

Crystal structure determination of 4-Chloro-2-(3-methoxyphenyl)benzoic acid

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Compound of Interest

Compound Name: 4-Chloro-2-(3-methoxyphenyl)benzoic acid

CAS No.: 1261902-22-0

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Crystal Structure Determination of **4-Chloro-2-(3-methoxyphenyl)benzoic acid**: A Comparative Methodological Guide

Executive Summary

For researchers and drug development professionals, the structural elucidation of biaryl carboxylic acids like **4-Chloro-2-(3-methoxyphenyl)benzoic acid** is a critical step in establishing structure-activity relationships (SAR) and solid-state stability. This molecule presents specific crystallographic challenges: the biaryl axis introduces conformational flexibility (atropisomerism potential), while the carboxylic acid moiety drives the formation of robust hydrogen-bonded dimers (typically the motif).

This guide objectively compares the three primary methodologies for determining the crystal structure of this compound: Single Crystal X-Ray Diffraction (SC-XRD), Powder X-Ray Diffraction (PXRD) Structure Solution, and the emerging Micro-Electron Diffraction (MicroED).

We analyze the performance of each method in handling the specific disorder and twinning issues common to this class of biaryl acids.

Part 1: The Challenge – 4-Chloro-2-(3-methoxyphenyl)benzoic acid

Before comparing the methods, we must understand the target. This molecule is a biphenyl-2-carboxylic acid derivative.

- **Conformational Flexibility:** The single bond connecting the two phenyl rings allows rotation, creating a non-planar structure. The 3-methoxy group adds another degree of rotational freedom.
- **Intermolecular Forces:** The carboxylic acid at the 1-position typically forms centrosymmetric dimers. The 4-chloro substituent can engage in halogen bonding or weak Cl...Cl interactions, influencing the packing.
- **Crystallization Behavior:** These molecules often crystallize as thin plates or needles, leading to severe preferred orientation, which complicates PXRD analysis.

Part 2: Comparative Analysis of Determination Methods

We compare the "Gold Standard" (SC-XRD) against the "High-Throughput Alternative" (PXRD) and the "Nanocrystal Solution" (MicroED).

Table 1: Performance Comparison Matrix

Feature	Method A: Single Crystal XRD (SC-XRD)	Method B: PXRD Structure Solution	Method C: MicroED
Primary Requirement	Single crystal (>50 μm)	Polycrystalline powder	Nanocrystals (<1 μm)
Resolution Limit	Ultra-High ($\sim 0.7 \text{ \AA}$)	Medium ($\sim 1.5\text{--}2.0 \text{ \AA}$)	High ($\sim 0.8\text{--}1.0 \text{ \AA}$)
Handling Biaryl Twist	Excellent: Directly resolves torsion angles and disorder.	Moderate: Requires rigid body constraints during refinement.	Good: Can resolve twist, but dynamical scattering can affect intensities.
H-Atom Positioning	Good: Visible in difference maps at low temp.	Poor: H-atoms must be geometrically placed.	Excellent: Electrostatic potential maps often show H-atoms clearly.
Throughput	Low (Days/Weeks for growth)	High (Minutes for data)	Medium (Requires TEM access)
Best For...	Absolute configuration & detailed packing analysis.	Polymorph screening & bulk phase identification.	Samples that yield only microcrystalline powder.

Part 3: Detailed Experimental Protocols

Protocol A: Single Crystal Growth & SC-XRD (The Gold Standard)

Objective: Obtain a single crystal of **4-Chloro-2-(3-methoxyphenyl)benzoic acid** suitable for high-resolution diffraction.

1. Solvent Screening (Vapor Diffusion Strategy):

- Solvent: Dissolve 20 mg of the compound in 2 mL of Methanol or Acetonitrile (good solubility for polar acids).
- Antisolvent: Place the vial inside a larger jar containing Water or Hexane.

- Mechanism: Slow diffusion of the antisolvent reduces solubility, promoting the growth of block-like crystals rather than needles.

2. Data Collection (Low Temperature):

- Mounting: Select a crystal (approx. 0.1 x 0.1 x 0.2 mm) and mount on a Kapton loop with Paratone oil.
- Temperature: Collect data at 100 K using a Nitrogen cryostream.
 - Reasoning: Cooling freezes the rotation of the 3-methoxy group and the biaryl axis, reducing thermal ellipsoids and allowing precise determination of the torsion angle.
- Strategy: Collect a full sphere of data (redundancy > 4) to handle potential non-centrosymmetric space groups if the biaryl twist induces chirality in the crystal lattice.

3. Structure Refinement:

- Software: SHELXT (Solution) and SHELXL (Refinement).[\[1\]](#)
- Specific Handling: If the 3-methoxy group shows disorder, model it over two positions using the PART instruction and restrain geometries with SAME or SADI.

Protocol B: PXRD Structure Solution (The Alternative)

Objective: Determine the structure directly from a bulk powder sample when single crystals cannot be grown.

1. Sample Preparation (Critical Step):

- Grinding: Gently grind the sample with a mortar and pestle for 2 minutes.
- Mounting: Use a transmission geometry (capillary) or a back-loading holder.
 - Reasoning: Benzoic acid derivatives often crystallize as plates. Standard front-loading leads to preferred orientation (00l reflections enhanced), which ruins structure solution efforts. Capillaries randomize orientation.

2. Data Collection:

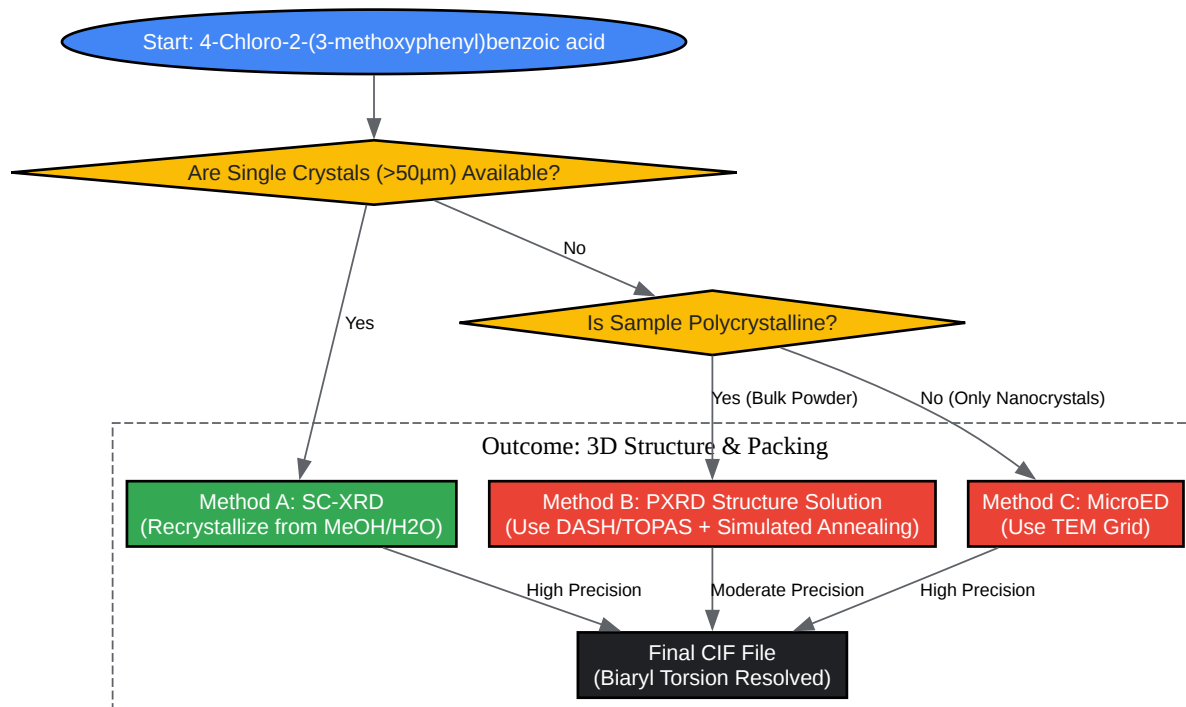
- Range: $2\theta = 3^\circ$ to 70° (Cu K α radiation).
- Step Size: 0.017° (high resolution required for indexing).
- Time: Long count times (e.g., 10 sec/step) to resolve weak high-angle peaks.

3. Structure Solution (Simulated Annealing):

- Software: DASH, EXPO2014, or TOPAS.
- Workflow:
 - Indexing: Determine unit cell parameters (DICVOL).
 - Pawley Fit: Refine cell dimensions and peak profiles.
 - Simulated Annealing: Input a "Z-matrix" (rigid body) of the molecule. Allow the biaryl torsion angle and methoxy torsion angle to rotate freely during the search.
 - Rietveld Refinement: Final refinement of atomic positions against the powder pattern.

Part 4: Visualization of Workflows

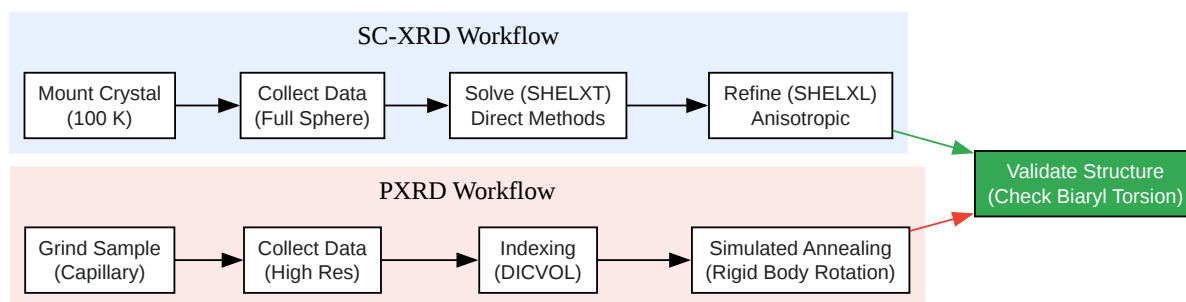
Figure 1: Decision Matrix for Structure Determination



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Caption: Decision matrix guiding the selection of crystallographic method based on sample availability.

Figure 2: Structure Solution Workflow (SC-XRD vs PXRD)



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Caption: Comparative workflow showing the linear path of SC-XRD versus the iterative computational path of PXRD.

Part 5: Data Analysis & Interpretation

When analyzing the structure of **4-Chloro-2-(3-methoxyphenyl)benzoic acid**, focus on these key structural metrics:

- Biaryl Torsion Angle ():
 - Defined by the C1-C2-C1'-C2' atoms connecting the two phenyl rings.
 - Expectation: Due to steric hindrance between the carboxylic acid (position 2) and the ortho-hydrogens of the methoxyphenyl ring, this angle is rarely 0° (planar). Expect a twist of 40°–60°.
 - Significance: This twist defines the "shape" of the molecule and its fit into biological receptors.
- Carboxylic Acid Dimerization:
 - Look for the classic

hydrogen-bonded ring between two carboxylic acid groups.

- Distance: The O...O distance is typically 2.6–2.7 Å.
- Disruption: If the 3-methoxyphenyl group is bulky enough or if a solvate forms (e.g., with Methanol), this dimer might be broken in favor of catemeric chains or solvent bridging.
- Methoxy Group Conformation:
 - The methoxy group at the 3-position can lie in the plane of its phenyl ring or twist out.
 - Check: In PXRD refinement, this must often be set as a "free rotator" to find the correct energy minimum.

References

- Groom, C. R., et al. (2016). "The Cambridge Structural Database." Acta Crystallographica Section B, 72(2), 171-179. [Link](#)
- David, W. I. F., et al. (2006). "Structure determination from powder diffraction data." Oxford University Press. [Link](#)
- Jones, W., et al. (2016). "Pharmaceutical Cocrystals: An Emerging Strategy for Drug Delivery." MRS Bulletin, 31(11), 875-879. (Relevant for benzoic acid dimerization motifs). [Link](#)
- Gruene, T., et al. (2018). "Rapid Structure Determination of Microcrystalline Molecular Compounds using Electron Diffraction." Angewandte Chemie International Edition, 57(50), 16313-16317. [Link](#)

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